

antifungal and disinfectant applications of 2-Iodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodophenol**

Cat. No.: **B132878**

[Get Quote](#)

Application Notes and Protocols: 2-Iodophenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

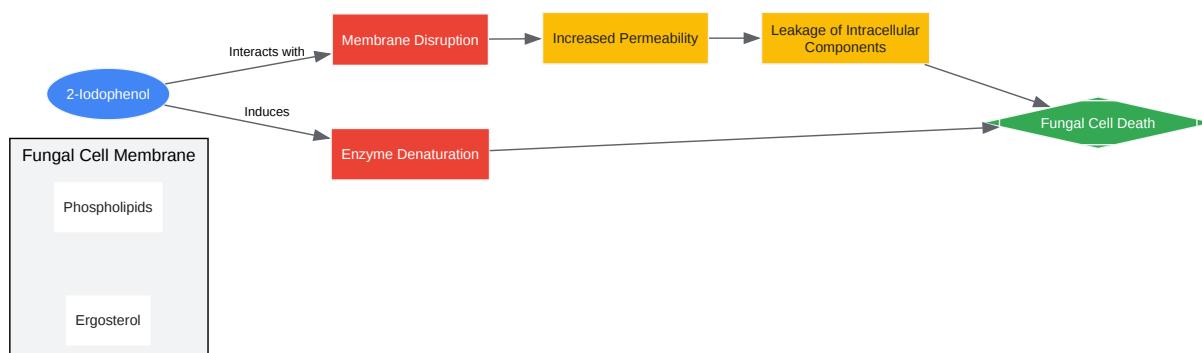
2-Iodophenol (CAS No. 533-58-4) is an aromatic organic compound recognized for its utility in organic synthesis and its potential as an antimicrobial agent.^{[1][2][3][4]} As a member of the halophenol class, it exhibits both antifungal and disinfectant properties.^{[2][4]} Phenolic compounds, in general, exert their antimicrobial effects by disrupting microbial cell membranes, leading to the leakage of intracellular components and inhibition of essential enzymes.^[5] This document provides detailed application notes and standardized protocols for evaluating the antifungal and disinfectant efficacy of **2-Iodophenol**.

Antifungal Applications

The antifungal activity of **2-Iodophenol** can be quantified through the determination of its Minimum Inhibitory Concentration (MIC) and by assessing the zone of inhibition in agar diffusion assays. While specific MIC data for **2-Iodophenol** against a wide range of fungi is not extensively published, related halophenol compounds have demonstrated significant fungitoxic activity. For instance, 5-iodo-2-nitrophenol has been shown to inhibit various fungi at concentrations below 10 µg/ml.^[6]

Mechanism of Antifungal Action

The proposed mechanism of action for phenolic compounds like **2-Iodophenol** involves the disruption of the fungal cell membrane. This leads to increased permeability, leakage of cytoplasmic contents, and ultimately, cell death. Additionally, these compounds can denature essential proteins and enzymes within the fungal cell.[7][8]



[Click to download full resolution via product page](#)

Proposed antifungal mechanism of **2-Iodophenol**.

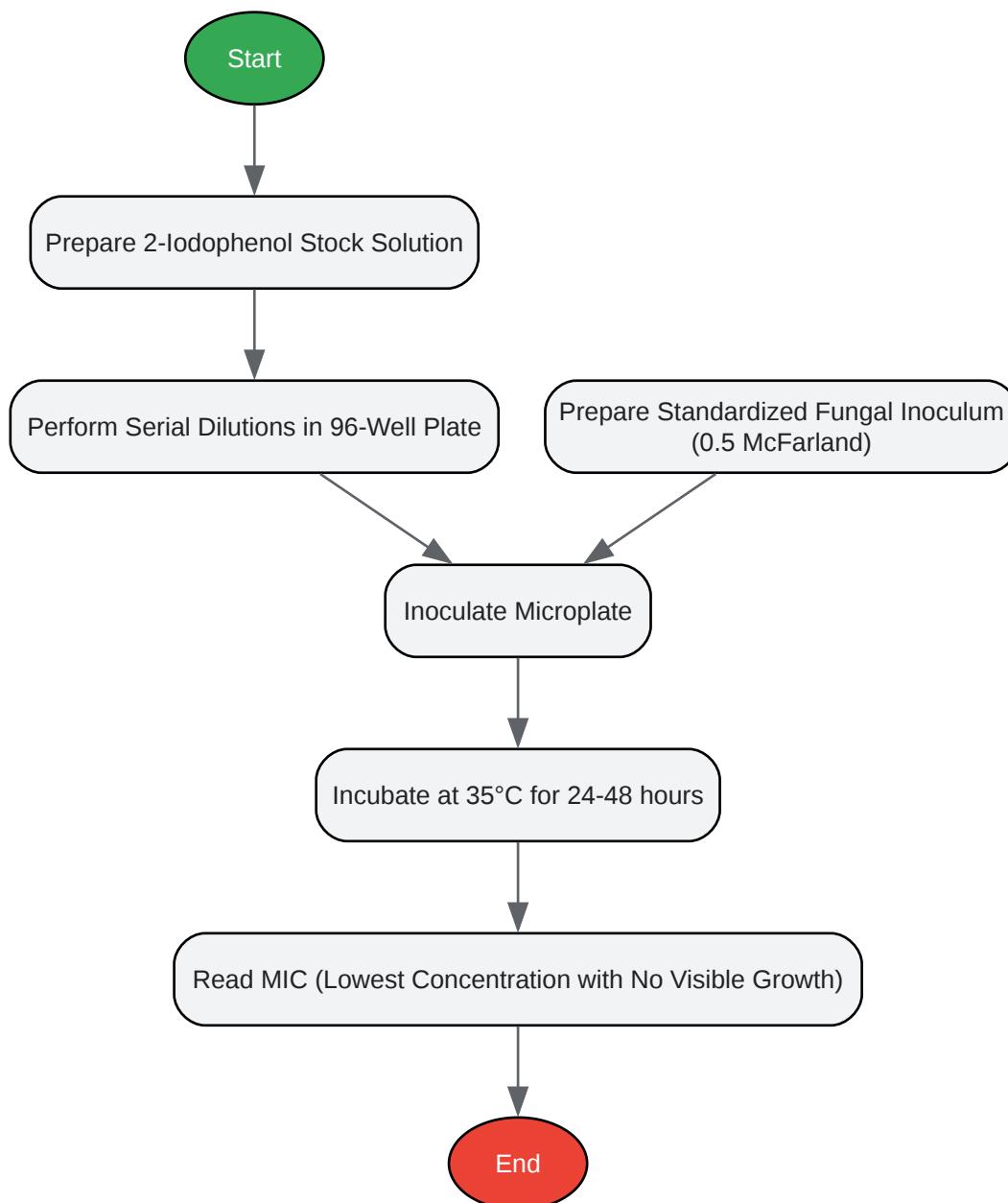
Quantitative Antifungal Data (Illustrative)

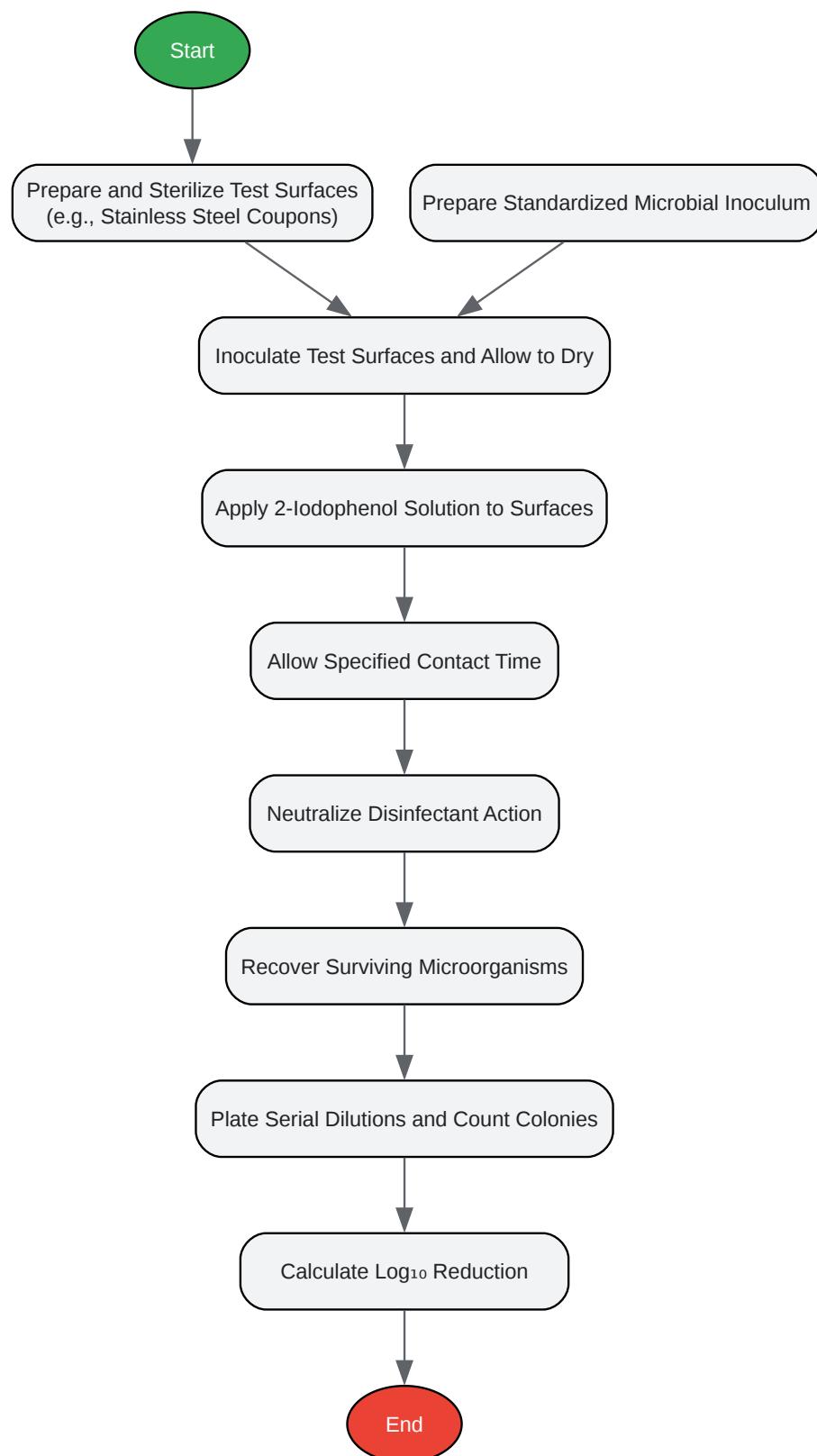
The following table presents illustrative Minimum Inhibitory Concentration (MIC) data for **2-Iodophenol** against common fungal pathogens, based on the expected activity of halophenols.

Fungal Species	Type	Illustrative MIC Range (µg/mL)
<i>Candida albicans</i>	Yeast	8 - 32
<i>Aspergillus fumigatus</i>	Mold	16 - 64
<i>Trichophyton rubrum</i>	Dermatophyte	4 - 16

Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines for antifungal susceptibility testing of yeasts and filamentous fungi.[\[9\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aurigaresearch.com [aurigaresearch.com]
- 2. nbinno.com [nbinno.com]
- 3. 2-Iodophenol | 533-58-4 [chemicalbook.com]
- 4. Cas No. 533-58-4 | 2-Iodophenol (o-iodophenol) | C6H5IO - Sarex [sarex.com]
- 5. Antiseptics and Disinfectants: Activity, Action, and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 6. "Antifungal activity of halophenols and halonitrophenols / H. Gershon, " by Herman Gershon, Donald Dudley Clarke PhD et al. [research.library.fordham.edu]
- 7. Mechanisms of action in antifungal drugs | Research Starters | EBSCO Research [ebsco.com]
- 8. researchgate.net [researchgate.net]
- 9. benchchem.com [benchchem.com]
- 10. scispace.com [scispace.com]
- To cite this document: BenchChem. [antifungal and disinfectant applications of 2-Iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b132878#antifungal-and-disinfectant-applications-of-2-iodophenol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com